

A Comprehensive Technical Guide to 4-Bromo-2-methylphenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-2-methylphenol

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Bromo-2-methylphenol, a halogenated aromatic organic compound, serves as a versatile intermediate in various synthetic applications, particularly within the pharmaceutical and agrochemical industries. Its unique substitution pattern on the phenol ring imparts specific reactivity, making it a valuable building block for more complex molecules. This technical guide provides an in-depth overview of **4-Bromo-2-methylphenol**, encompassing its chemical and physical properties, detailed experimental protocols for its synthesis, and its applications in scientific research and drug development. Furthermore, this guide explores the biological activities associated with the broader class of bromophenols, supported by established assay methodologies.

Chemical Identity and Properties

4-Bromo-2-methylphenol is systematically named **4-bromo-2-methylphenol** according to IUPAC nomenclature.^{[1][2]} It is also commonly referred to as 4-bromo-o-cresol.^{[2][3]} The molecule consists of a phenol ring substituted with a bromine atom at the para position (position 4) and a methyl group at the ortho position (position 2).^[1] This arrangement of an electron-donating methyl group and hydroxyl group, along with an electron-withdrawing bromine atom, influences the compound's reactivity in various chemical transformations, including electrophilic aromatic substitution and cross-coupling reactions.^[1]

Chemical Identifiers

Identifier	Value
IUPAC Name	4-bromo-2-methylphenol[1][2]
CAS Number	2362-12-1[1][2][3][4][5]
Molecular Formula	C7H7BrO[1][2][3][5][6]
Molecular Weight	187.03 g/mol [5][6]
InChI Key	IWJGMJHAIUBWKT-UHFFFAOYSA-N[2][3][5]
SMILES	<chem>CC1=C(C=CC(=C1)Br)O</chem> [2][5]
Synonyms	4-Bromo-o-cresol, Phenol, 4-bromo-2-methyl-[2][3]

Physicochemical Properties

Property	Value
Appearance	White to off-white or yellow powder/solid[1][7]
Melting Point	63-67 °C[5][6][7]
Boiling Point	Decomposes before boiling[1]
Solubility	Slightly soluble in water; soluble in organic solvents[1][6][7]
pKa	9.74 ± 0.18 (Predicted)[6]
Flash Point	98.7 °C[6]

Synthesis of 4-Bromo-2-methylphenol

The primary method for synthesizing **4-Bromo-2-methylphenol** is through the bromination of o-cresol or p-cresol.[7] The regioselectivity of the bromination is a key consideration in these synthetic routes.

Experimental Protocol: Bromination of o-Cresol

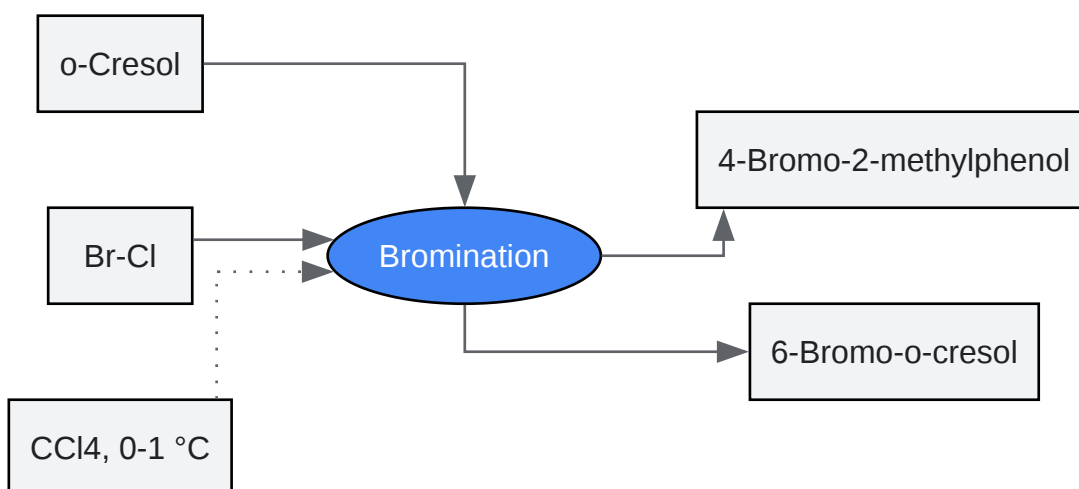
This protocol is adapted from a general method for the bromination of phenols.

Materials:

- o-Cresol
- Bromine chloride (Br-Cl) or molecular bromine (Br₂)
- Carbon tetrachloride (CCl₄) or other suitable inert solvent
- Water
- Stirring apparatus
- Dropping funnel
- Reaction flask
- Distillation apparatus

Procedure:

- Dissolve o-cresol (2 moles) in carbon tetrachloride (11 moles) in a reaction flask equipped with a stirrer and a dropping funnel.[\[7\]](#)
- Prepare a solution of bromine chloride (1 mole) in carbon tetrachloride (4.15 moles).[\[7\]](#)
- Cool the o-cresol solution to a temperature between 0 and 1 °C.[\[7\]](#)
- Add the bromine chloride solution dropwise to the stirred o-cresol solution over a period of 3 hours, maintaining the low temperature.[\[7\]](#)
- After the addition is complete, wash the reaction mixture with water to remove any inorganic byproducts.[\[7\]](#)
- Distill the organic layer to remove the solvent and isolate the product. The product mixture will contain 4-bromo-o-cresol, 6-bromo-o-cresol, and unreacted o-cresol, which can be separated by fractional distillation.[\[7\]](#)



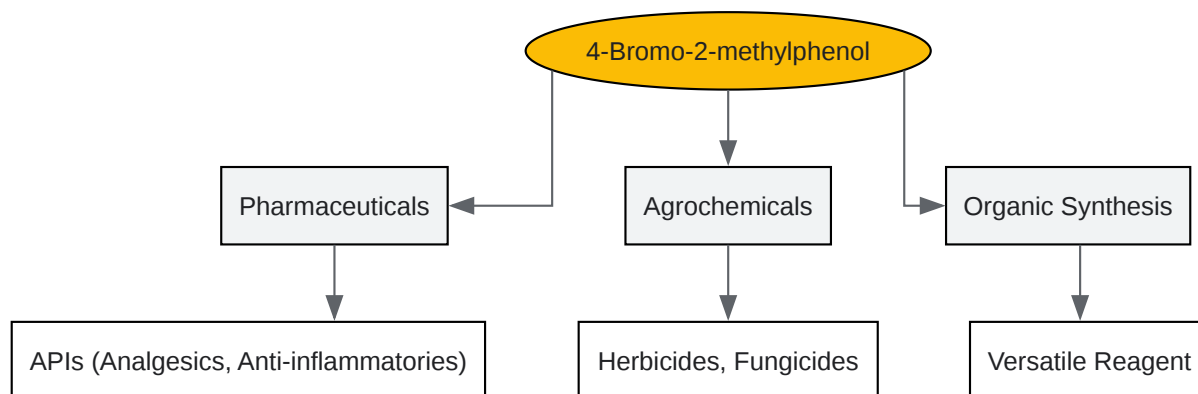
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Synthetic pathway for **4-Bromo-2-methylphenol**.

Applications in Research and Drug Development

4-Bromo-2-methylphenol is a significant intermediate in the synthesis of a variety of more complex molecules.^{[1][4][7]} Its applications span several key areas of chemical and pharmaceutical research.

- **Pharmaceutical Intermediate:** It is a precursor in the multi-step synthesis of Active Pharmaceutical Ingredients (APIs).^{[4][7]} The incorporation of the brominated phenol moiety can be crucial for the biological activity of the final compound, with potential applications in developing analgesic, anti-inflammatory, and antimicrobial agents.^[7]
- **Agrochemical Synthesis:** The compound serves as a starting material for the development of certain herbicides and fungicides.^{[1][7]}
- **Organic Synthesis Building Block:** The presence of both electron-donating and electron-withdrawing groups makes **4-Bromo-2-methylphenol** a versatile reagent for various organic reactions.^[1]



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Applications of **4-Bromo-2-methylphenol**.

Biological Activity and Experimental Protocols

While specific biological data for **4-Bromo-2-methylphenol** is limited in publicly available literature, the broader class of bromophenol derivatives has demonstrated a range of significant biological activities, including antioxidant, anticancer, anti-diabetic, and anti-inflammatory properties.[8]

Antioxidant Activity: DPPH Radical Scavenging Assay

The DPPH (2,2-diphenyl-1-picrylhydrazyl) assay is a common method to evaluate the antioxidant capacity of a compound.[8]

Experimental Protocol:

- Preparation of Solutions:
 - Prepare a 0.1 mM solution of DPPH in methanol. Keep this solution in the dark.
 - Dissolve the test compound (bromophenol derivative) and a positive control (e.g., ascorbic acid) in methanol to create stock solutions, from which serial dilutions are made.
- Assay Procedure:

- In a 96-well microplate, add 20 µL of each concentration of the test compound or control.
- Add 200 µL of the DPPH working solution to each well.
- Incubate the plate in the dark at room temperature for 30 minutes.
- Measure the absorbance at 517 nm using a microplate reader.
- Data Analysis:
 - Calculate the percentage of DPPH radical scavenging activity using the formula: % Inhibition = $[(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] \times 100$ where A_{control} is the absorbance of the DPPH solution without the sample, and A_{sample} is the absorbance with the sample.
 - The IC₅₀ value (the concentration required to scavenge 50% of DPPH radicals) can be determined by plotting the percentage of inhibition against the sample concentration.

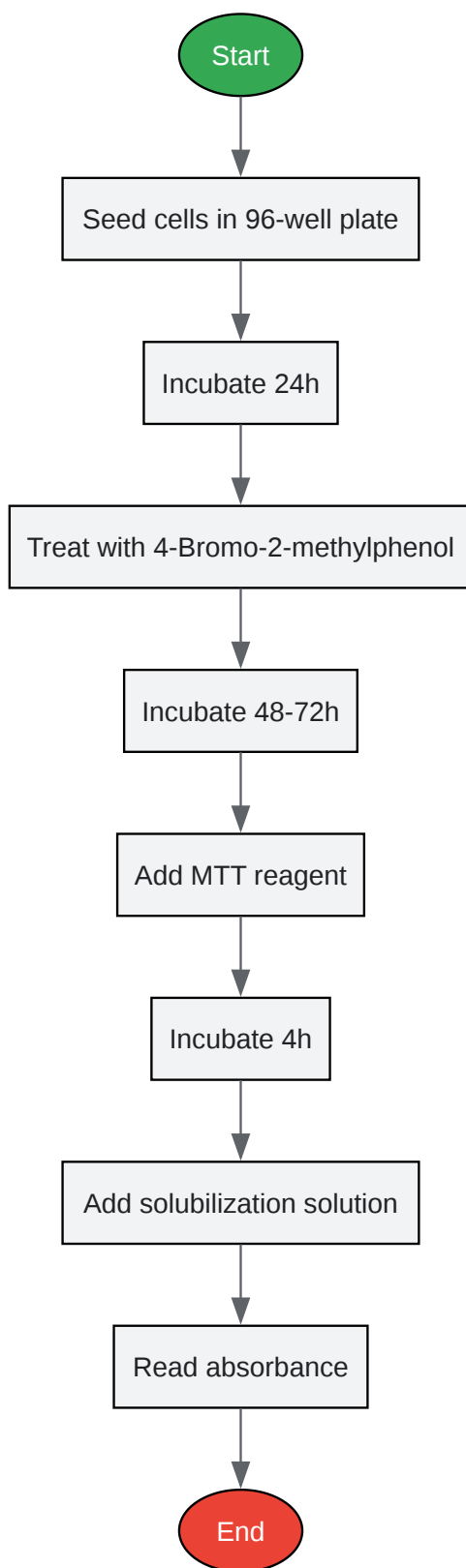
Cytotoxicity: MTT Assay

The MTT assay is a colorimetric assay for assessing cell metabolic activity, which is an indicator of cell viability, proliferation, and cytotoxicity.

Experimental Protocol:

- Cell Seeding:
 - Seed cancer cells in a 96-well plate at a density of 5,000-10,000 cells per well and incubate for 24 hours at 37°C in a 5% CO₂ atmosphere.
- Compound Treatment:
 - After 24 hours, replace the medium with fresh medium containing various concentrations of the bromophenol derivative. Include a vehicle control (e.g., DMSO) and a positive control (a known anticancer drug).
 - Incubate the plate for another 48-72 hours.

- MTT Addition and Incubation:
 - Add 10 μ L of MTT labeling reagent (final concentration 0.5 mg/mL) to each well.
 - Incubate the plate for 4 hours in a humidified atmosphere (e.g., 37°C, 5% CO₂).
- Solubilization and Measurement:
 - Add 100 μ L of a solubilization solution to each well.
 - Allow the plate to stand overnight in the incubator to ensure complete solubilization of the formazan crystals.
 - Measure the absorbance of the samples at a wavelength between 550 and 600 nm using a microplate reader.



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Experimental workflow for the MTT assay.

Conclusion

4-Bromo-2-methylphenol is a valuable and versatile chemical intermediate with significant applications in the pharmaceutical and agrochemical sectors. Its synthesis is well-established, and its chemical properties make it an ideal precursor for a wide range of more complex molecules. While further research is needed to fully elucidate the specific biological activities of **4-Bromo-2-methylphenol** itself, the broader class of bromophenols shows considerable promise as a source of new therapeutic agents. The experimental protocols detailed in this guide provide a foundation for researchers and scientists to effectively utilize and evaluate this compound in their work.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 4-Bromo-2-methylphenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b185452#iupac-name-for-4-bromo-2-methylphenol]

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